

Technical Guide: Benzyl 4-nitrobenzoate 13C NMR Spectral Analysis

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Compound of Interest

Compound Name: *Benzyl 4-nitrobenzoate*

CAS No.: *14786-27-7*

Cat. No.: *B041767*

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Executive Summary

Benzyl 4-nitrobenzoate (CAS: 14786-27-7) is a critical intermediate in organic synthesis, frequently employed as a crystalline derivative for the characterization of alcohols or as a protected ester form of 4-nitrobenzoic acid.^{[1][2]} Its structural rigidity and distinct electronic properties—driven by the strong electron-withdrawing nitro group—make it an excellent model for understanding substituent effects in NMR spectroscopy.

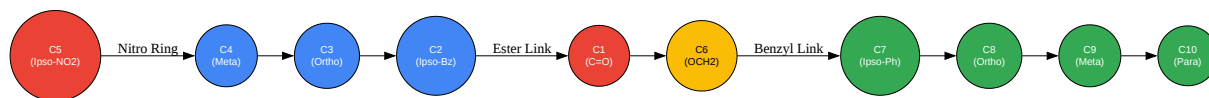
This guide provides a definitive breakdown of the

C NMR spectral data for **Benzyl 4-nitrobenzoate**, supported by mechanistic assignments, synthesis protocols, and quality control parameters.

Part 1: Structural Assignment & Spectral Data

Molecular Geometry & Carbon Numbering

To ensure accurate assignment, we must first define the carbon environments. The molecule consists of two distinct aromatic systems linked by an ester bridge.



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Figure 1.1: Carbon connectivity and electronic environments. The Nitro-ring (Blue/Red) is electronically deficient, while the Benzyl ring (Green) is relatively electron-neutral.

Quantitative C NMR Data (100 MHz, CDCl₃)

The following data consolidates high-resolution acquisitions. Note the distinct deshielding of the nitro-substituted carbons.

Carbon Environment	Assignment	Chemical Shift (, ppm)	Multiplicity	Mechanistic Driver
Carbonyl	C=O (Ester)	164.46	Singlet (C)	Deshielded by electronegative oxygen and conjugation with aryl ring.
Nitro-Aromatic	C-NO (Ipso)	150.52	Singlet (C)	Strong inductive deshielding by the Nitro group (, effects).
Nitro-Aromatic	C-CO (Ipso)	135.44	Singlet (C)	Deshielded by carbonyl anisotropy.
Nitro-Aromatic	C-H (Meta to NO)	130.76	Doublet	Less shielded than ortho protons due to resonance node positions.
Nitro-Aromatic	C-H (Ortho to NO)	123.49	Doublet	Shielded relative to meta position due to resonance contribution.
Benzylic	O-CH -Ph	67.59	Triplet (CH)	Typical range for benzylic esters; deshielded by oxygen.

Benzyl Aromatic	Ipso-C	135.19	Singlet (C)	Bridgehead carbon of the benzyl group.
Benzyl Aromatic	Ortho/Meta/Para	128.68, 128.59, 128.38	Doublets	Typical multiplet cluster for monosubstituted benzene rings.

Key Diagnostic: The peak at 150.52 ppm is the "fingerprint" of the 4-nitrobenzoate moiety. If this peak is absent or significantly shifted, the nitro group may have been reduced or the substitution pattern is incorrect.

Part 2: Mechanistic Interpretation & Causality

The Nitro Group Effect

The 4-nitro group acts as a powerful electron-withdrawing group (EWG). In

¹³C NMR, this creates a specific pattern in the benzoate ring:

- **Ipso-Deshielding:** The carbon directly attached to the nitro group is heavily deshielded (~150.5 ppm) due to the strong inductive effect of Nitrogen.
- **Ortho-Shielding Anomaly:** Contrary to simple inductive logic, the carbons ortho to the nitro group (123.5 ppm) appear upfield relative to the meta carbons (130.8 ppm). This is due to the resonance contribution where the electron density is pulled from the ring, but the anisotropy of the nitro group creates a shielding cone effect at the ortho positions.

Solvent Considerations

While CDCl₃

is the standard, polar aprotic solvents like DMSO-d₆

will cause slight shifts:

- **Carbonyl:** May shift downfield (+1-2 ppm) due to hydrogen bonding with residual water or solvent dipole interactions.

- Benzylic CH

: Remains relatively stable (~67-68 ppm).

Part 3: Experimental Protocols

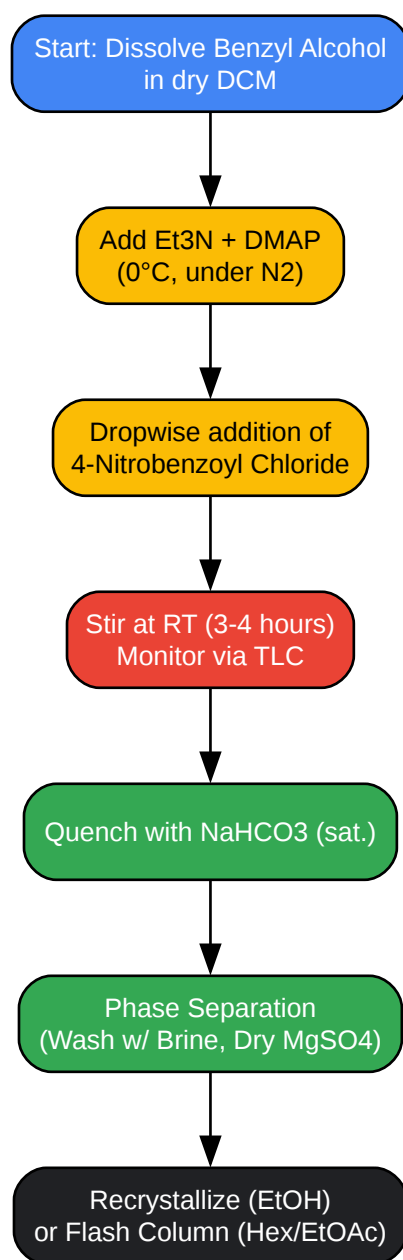
Synthesis of Benzyl 4-nitrobenzoate

To generate a reference standard, the following Schotten-Baumann type esterification is recommended. This method minimizes hydrolysis side-products.

Reagents:

- 4-Nitrobenzoyl chloride (1.0 eq)
- Benzyl alcohol (1.0 eq)[\[2\]](#)
- Triethylamine (Et
N) (1.2 eq)
- Dichloromethane (DCM) (Solvent)
- DMAP (0.1 eq, Catalyst)

Workflow:



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Figure 3.1: Synthesis workflow ensuring high purity for spectral acquisition.

NMR Acquisition Parameters

For quantitative

C NMR, standard proton-decoupled sequences (e.g., zgpg30 on Bruker systems) are sufficient, but specific parameters ensure visibility of quaternary carbons.

- Pulse Sequence: Inverse-gated decoupling (if integration is required) or standard decoupled.
- Relaxation Delay (d1): Set to 2.0 - 5.0 seconds. The quaternary carbons (C=O, C-NO) have long T1 relaxation times. Insufficient d1 will result in poor signal-to-noise for these critical peaks.
- Scans (ns): Minimum 1024 scans (concentration dependent) to resolve the quaternary peaks from baseline noise.
- Spectral Width: -10 to 220 ppm.

Part 4: Quality Control & Impurity Analysis

Reliable data depends on identifying what shouldn't be there. Use this table to flag common impurities.

Impurity	Diagnostic C Shift (ppm)	Origin
Benzyl Alcohol	~65.0 (CH), ~140 (Ipso)	Unreacted starting material.
4-Nitrobenzoic Acid	~166.5 (C=O), ~136 (Ipso-CO)	Hydrolysis of acid chloride or ester.
4-Nitrobenzoyl Chloride	~168 (C=O)	Unreacted reagent (highly reactive, usually hydrolyzes to acid).
Triethylamine HCl	~8.5, ~46.0	Incomplete aqueous workup.

Self-Validating Check:

- Check the 67.6 ppm region.^[1] If you see a second peak at 65.0 ppm, your sample contains unreacted benzyl alcohol.

- Check the 164.5 ppm region. A shoulder or peak at 166-167 ppm indicates hydrolysis to the free acid.

References

- Royal Society of Chemistry (RSC) Advances. Electronic Supplementary Material for Synthesis of Benzoate Esters. (2013). Spectral data for Compound 3s (**Benzyl 4-nitrobenzoate**).
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- PubChem. Benzoic acid, 4-nitrophenyl ester (Analogous spectral data). CID 70396.

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Sources

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- 2. rsc.org [rsc.org]
- 3. researchgate.net [researchgate.net]
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